

Baseline Physiological Parameters of OF-1 Mice: An In-depth Technical Guide

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Compound of Interest

Compound Name: *OF-1*

Cat. No.: *B1193737*

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This guide provides a comprehensive overview of baseline physiological parameters for the outbred **OF-1** mouse stock, a versatile model frequently used in toxicology, pharmacology, and other biomedical research fields. The data presented herein, primarily from Charles River's CD-1 IGS outbred stock (a type of **OF-1** mouse) and supplemented with data from Janvier Labs' Swiss mouse strain, serves as a crucial reference for study design, interpretation of experimental results, and assessment of animal health.

Data Presentation: Quantitative Physiological Parameters

The following tables summarize key hematological, clinical chemistry, body weight, and organ weight parameters for **OF-1** and related outbred mouse strains. These values should be considered as a guide, as variations can occur due to factors such as age, sex, diet, and housing conditions.

Table 1: Hematology Reference Ranges

Hematological parameters are critical indicators of overall health and can be significantly impacted by experimental treatments. The data below is compiled from Charles River (CD-1 IGS mice) and Janvier Labs (Swiss mice).

Parameter	Unit	Charles River CD-1 IGS (Male)	Charles River CD-1 IGS (Female)	Janvier Labs RjOrl:SWIS S (Male)	Janvier Labs RjOrl:SWIS S (Female)
White Blood Cell Count (WBC)	10 ³ /μL	5.6 - 13.4	4.6 - 12.1	-	-
Red Blood Cell Count (RBC)	10 ⁶ /μL	9.6 - 11.3	9.0 - 10.4	9.4 ± 0.5	9.0 ± 0.8
Hemoglobin (HGB)	g/dL	13.4 - 16.0	12.8 - 15.2	14.4 ± 0.7	14.9 ± 0.8
Hematocrit (HCT)	%	44.0 - 53.8	42.0 - 50.0	55 ± 2	53 ± 4
Mean Corpuscular Volume (MCV)	fL	43.8 - 49.2	44.0 - 50.0	59 ± 2	59 ± 1
Mean Corpuscular Hemoglobin (MCH)	pg	13.5 - 15.0	13.5 - 15.2	15.3 ± 0.	

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